

Application Notes and Protocols for CCK-8 Proliferation Assay with Rotundifuran

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Compound of Interest

Compound Name: Rotundifuran

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These application notes provide a comprehensive guide for utilizing the Cell Counting Kit-8 (CCK-8) assay to assess the anti-proliferative effects of **Rotundifuran**, a natural labdane-type diterpene. **Rotundifuran** has demonstrated potential as an anti-cancer agent by inhibiting the growth of various cancer cell lines.[1][2][3] This document outlines the principles of the CCK-8 assay, detailed experimental protocols, and the known signaling pathways affected by **Rotundifuran**.

Introduction to Rotundifuran and CCK-8 Assay

Rotundifuran, isolated from *Vitex trifolia* L., has been shown to suppress the proliferation of cancer cells, including cervical and lung cancer, by inducing apoptosis and ferroptosis.[1][2][4] The CCK-8 assay is a sensitive colorimetric method used to determine the number of viable cells in a sample.[5] The assay utilizes a highly water-soluble tetrazolium salt, WST-8, which is reduced by dehydrogenases in living cells to produce a water-soluble formazan dye.[5][6] The amount of formazan produced is directly proportional to the number of viable cells, and can be quantified by measuring the absorbance at 450 nm.[5][7]

Quantitative Data: Anti-proliferative Activity of Rotundifuran

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **Rotundifuran** in cervical cancer cell lines, as determined by the CCK-8 assay.

Cell Line	Treatment Time (hours)	IC ₅₀ (μM)
HeLa	24	< 10
SiHa	24	< 10
HeLa	48	< 10
SiHa	48	< 10

Data sourced from a study on
the anti-cervical cancer effects
of Rotundifuran.[1][8]

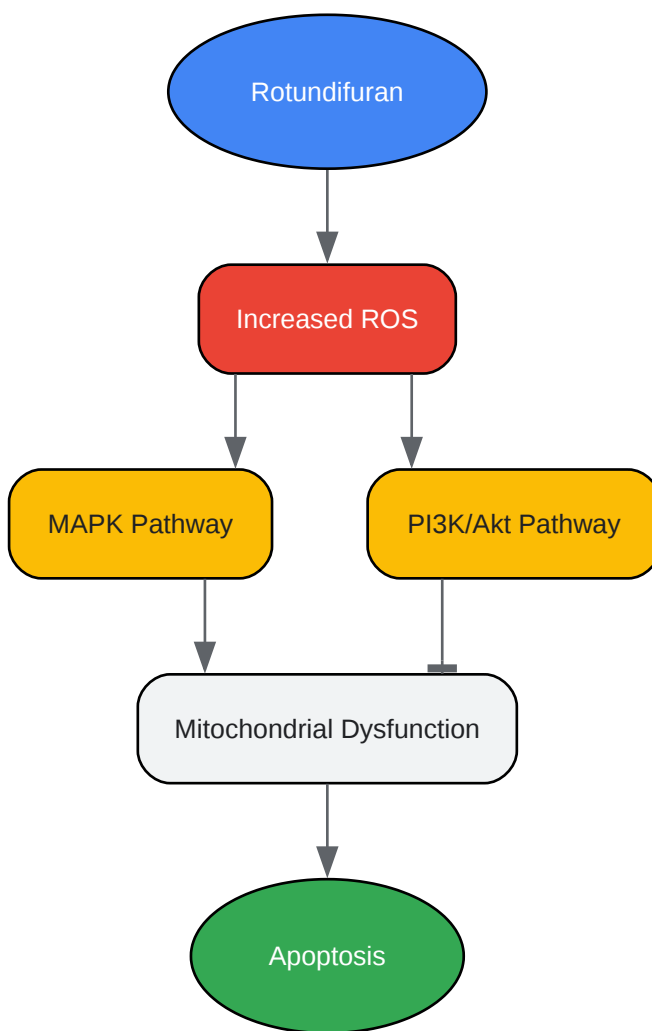
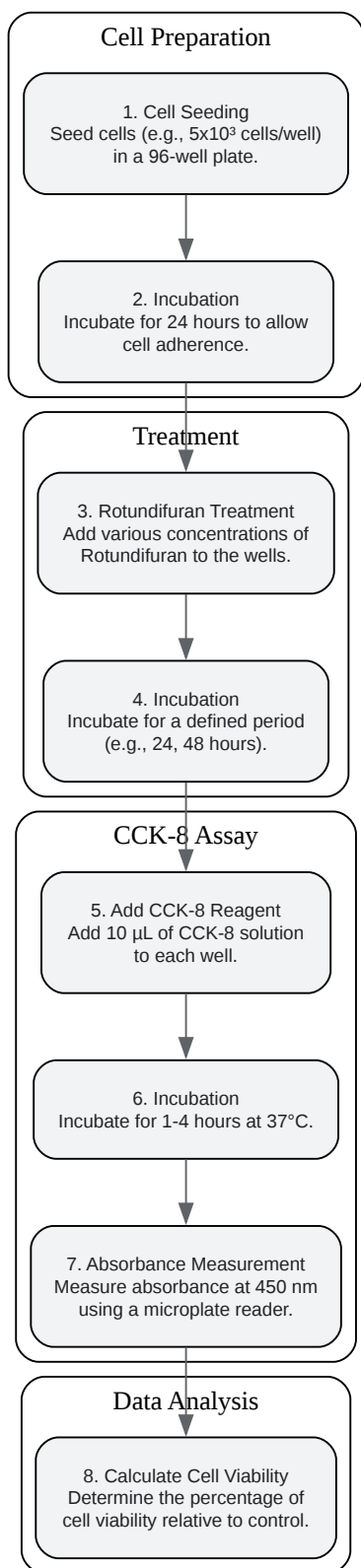
Experimental Protocols

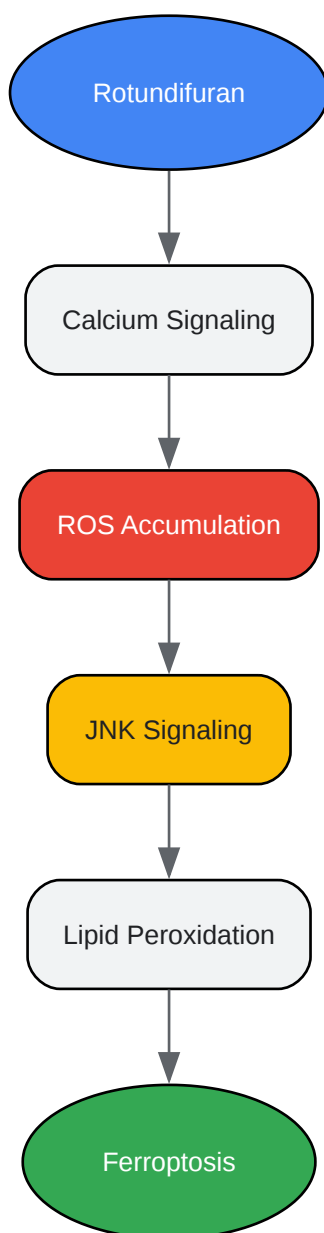
This section provides a detailed protocol for assessing the anti-proliferative effects of **Rotundifuran** using the CCK-8 assay.

Materials and Reagents

- **Rotundifuran** (dissolved in a suitable solvent, e.g., DMSO)
- Target cancer cell lines (e.g., HeLa, SiHa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates[5][7]
- Cell Counting Kit-8 (CCK-8)[5][7]
- Microplate reader capable of measuring absorbance at 450 nm[7]
- CO₂ incubator (37°C, 5% CO₂)[5]
- Sterile PBS

Experimental Workflow





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